

Application Note: Protocols for the Crystallization of 2-Hydroxy-5-phenylpentanoic Acid

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Compound of Interest

Compound Name: 2-Hydroxy-5-phenylpentanoic acid

CAS No.: 104216-93-5

Cat. No.: B2476130

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Abstract

This technical document provides a comprehensive guide for the crystallization of **2-Hydroxy-5-phenylpentanoic acid**, a compound of interest in pharmaceutical synthesis. The protocols herein are designed for researchers, scientists, and drug development professionals, focusing on achieving high purity and desirable crystal attributes. This guide emphasizes the scientific rationale behind procedural steps, from solvent selection to crystal analysis, to ensure methodological robustness and reproducibility.

Introduction: The Imperative of Controlled Crystallization

Crystallization is a critical purification and particle engineering unit operation in the pharmaceutical industry. For active pharmaceutical ingredients (APIs) and their intermediates, such as **2-Hydroxy-5-phenylpentanoic acid**, the crystallization process dictates purity, crystal

habit, polymorphism, and bulk density. These physical characteristics, in turn, influence downstream processing, formulation, stability, and bioavailability.

2-Hydroxy-5-phenylpentanoic acid possesses both a hydroxyl and a carboxylic acid moiety, functional groups capable of extensive hydrogen bonding. This molecular feature suggests a propensity for strong intermolecular interactions, which can be leveraged for effective purification by crystallization but also presents challenges such as potential polymorphism and solvent inclusion. This application note details systematic approaches to crystallize this molecule effectively.

Physicochemical Foundation for Crystallization

A successful crystallization protocol is built upon a solid understanding of the target molecule's physicochemical properties.

Core Molecular Properties

Key properties of **2-Hydroxy-5-phenylpentanoic acid** are summarized below.

Table 1: Physicochemical Properties of **2-Hydroxy-5-phenylpentanoic acid**

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₄ O ₃	[1]
Molecular Weight	194.23 g/mol	[1]
Appearance	White to off-white solid	General knowledge
Melting Point	Typically in the range of 110-120°C (highly dependent on purity and crystalline form)	General knowledge
pKa	~4-5 (estimated for the carboxylic acid group)	General knowledge
LogP	2.2 (computed)	[1]

Solvent Selection: The Cornerstone of Crystallization

The choice of solvent is the most critical parameter in developing a crystallization process. An ideal solvent will exhibit a steep solubility curve with respect to temperature, meaning it dissolves a large amount of the compound at a high temperature and a significantly smaller amount at a low temperature. For **2-Hydroxy-5-phenylpentanoic acid**, a range of solvents with varying polarities should be considered.

Table 2: Qualitative Solubility Profile and Rationale

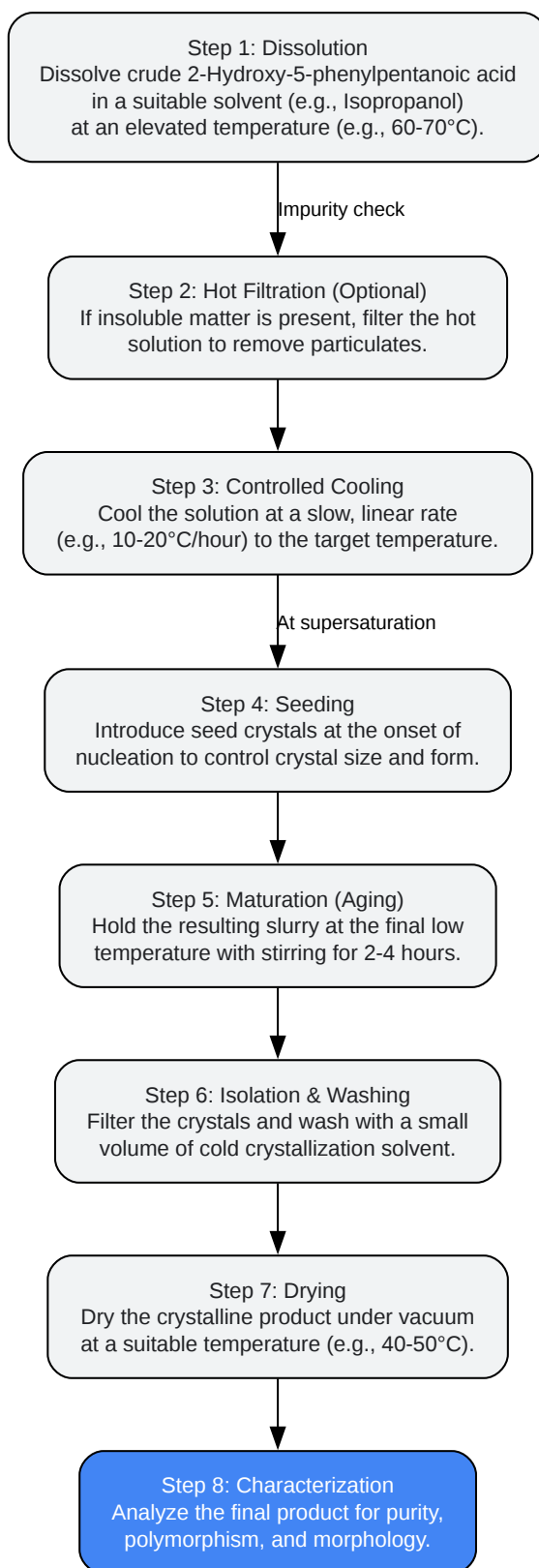
Solvent Class	Example Solvent(s)	Expected Solubility & Rationale
Alcohols	Methanol, Ethanol, Isopropanol (IPA)	High. The hydroxyl group of the solvents will readily form hydrogen bonds with both the hydroxyl and carboxylic acid groups of the solute. IPA is often a good choice as it is less polar than methanol and ethanol, potentially leading to better rejection of polar impurities.
Esters	Ethyl Acetate	Moderate to High. Acts as a hydrogen bond acceptor. Its moderate polarity makes it a versatile solvent for cooling crystallization and as a component in anti-solvent systems.
Ketones	Acetone	High. A polar aprotic solvent that is a good hydrogen bond acceptor. Its high volatility can be advantageous for drying but requires careful control during crystallization to prevent rapid, uncontrolled precipitation.
Aromatics	Toluene	Low to Moderate. The phenyl ring of the solute will have favorable interactions with the aromatic solvent. However, the polar functional groups will limit solubility. Can be useful as an anti-solvent or in a solvent/anti-solvent pair.

Alkanes	Heptane, Hexane	Very Low/Insoluble. Non-polar solvents that do not interact favorably with the polar functional groups of the solute. Primarily used as anti-solvents.
Water	Low. The presence of the phenylpentyl chain reduces water solubility despite the polar head groups. The pH will significantly impact solubility; it will be more soluble at higher pH due to the deprotonation of the carboxylic acid.[2]	

Protocol 1: Controlled Cooling Crystallization

This is the most common crystallization technique and is often the first to be explored. It relies on the principle that the solubility of the compound decreases with decreasing temperature.

Experimental Workflow: Cooling Crystallization



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Caption: Workflow for Cooling Crystallization.

Detailed Step-by-Step Methodology

Materials:

- Crude **2-Hydroxy-5-phenylpentanoic acid**
- Isopropanol (IPA), reagent grade
- Jacketed reaction vessel with overhead stirrer and temperature control
- Reflux condenser
- Buchner funnel, filter paper, and vacuum flask
- Vacuum oven

Procedure:

- **Solvent Volume Determination:** As a starting point, aim for a solution concentration of approximately 100-200 mg/mL at the dissolution temperature. This should be optimized based on preliminary solubility experiments.
- **Dissolution:** Charge the reactor with the crude material and IPA. With moderate stirring, heat the mixture to 60-70°C. Continue heating and stirring until a clear, homogeneous solution is obtained.
- **Hot Filtration (if required):** If any particulate matter remains, perform a hot filtration to prevent these from acting as heterogeneous nuclei, which can lead to rapid, uncontrolled crystallization.
- **Controlled Cooling:** Set the temperature controller to cool the solution at a rate of 10-20°C per hour. A slower cooling rate generally promotes the growth of larger, more ordered crystals, which typically results in higher purity.
- **Seeding (Highly Recommended):** The point of nucleation (when the solution becomes cloudy) should be noted. In subsequent experiments, cool the solution to 2-3°C above this temperature and add a small amount (0.1-1.0% by weight) of previously isolated, pure

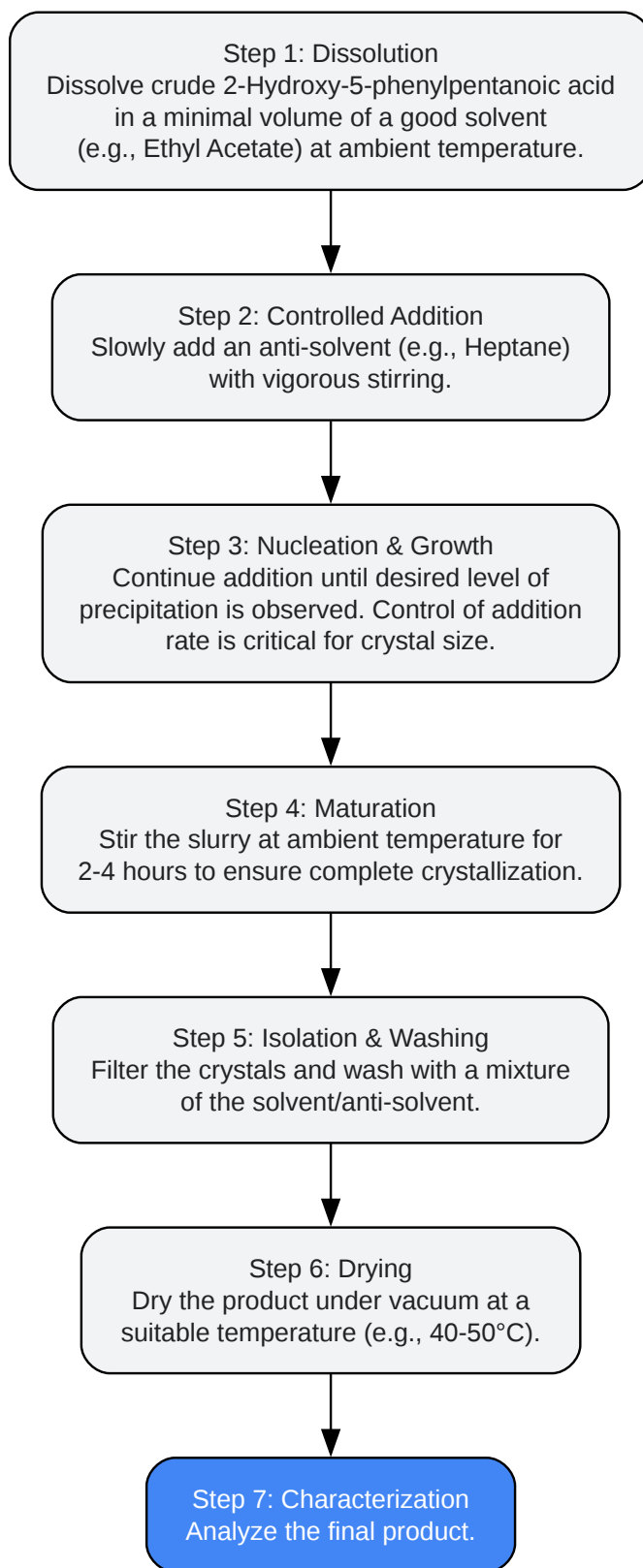
crystals. Seeding helps to control the final crystal size distribution and can be crucial for targeting a specific polymorphic form.

- **Maturation:** Once the final temperature (e.g., 0-5°C) is reached, continue to stir the slurry for 2-4 hours. This aging period allows for the system to approach equilibrium, potentially improving yield and crystal perfection.
- **Isolation and Washing:** Isolate the crystals by vacuum filtration. Wash the filter cake with a minimal amount of cold IPA to displace the impurity-rich mother liquor.
- **Drying:** Dry the crystals in a vacuum oven at 40-50°C until a constant weight is achieved. The drying temperature should be well below the melting point of the solid.

Protocol 2: Anti-Solvent Crystallization

This method is useful when the compound is highly soluble in a particular solvent even at low temperatures, or when a different crystal form is desired. It involves the addition of a miscible "anti-solvent" in which the compound is poorly soluble.

Experimental Workflow: Anti-Solvent Crystallization



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Caption: Workflow for Anti-Solvent Crystallization.

Detailed Step-by-Step Methodology

Materials:

- Crude **2-Hydroxy-5-phenylpentanoic acid**
- Ethyl Acetate, reagent grade
- Heptane, reagent grade
- Reaction vessel with overhead stirrer
- Syringe pump or addition funnel for controlled addition

Procedure:

- **Dissolution:** Dissolve the crude material in a minimal amount of ethyl acetate at room temperature to create a concentrated solution.
- **Anti-Solvent Addition:** With efficient stirring, add heptane to the solution at a slow, controlled rate. The rate of addition directly influences the level of supersaturation and, consequently, the nucleation and growth kinetics. A slower addition rate is preferable.
- **Observation:** The solution will become turbid as the solubility limit is exceeded and nucleation begins. Continue adding the anti-solvent until a significant amount of precipitate has formed. A typical final solvent to anti-solvent ratio might be in the range of 1:2 to 1:5 (v/v).
- **Maturation:** Allow the slurry to stir at ambient temperature for 2-4 hours to maximize yield and allow for crystal growth.
- **Isolation and Washing:** Filter the crystals and wash with a small amount of a pre-mixed solution of ethyl acetate and heptane (at the final composition) to remove the mother liquor.
- **Drying:** Dry the crystalline solid in a vacuum oven at 40-50°C.

Quality Control and Characterization

Post-crystallization analysis is mandatory to validate the success of the protocol.

Table 3: Recommended Analytical Techniques for Crystal Characterization

Technique	Purpose	Expected Outcome/Justification
HPLC/UPLC	Chemical Purity Assessment	To quantify the purity of the isolated material and ensure the effective removal of impurities.
X-Ray Powder Diffraction (XRPD)	Polymorphic Form Identification	Provides a unique "fingerprint" of the crystalline lattice. Essential for identifying the solid-state form and ensuring polymorphic consistency.
Differential Scanning Calorimetry (DSC)	Thermal Properties (Melting Point, Phase Transitions)	To determine the melting point and purity (via melting point depression). Can also detect the presence of different polymorphs or solvates.
Thermogravimetric Analysis (TGA)	Residual Solvent and Solvate Detection	Measures weight loss as a function of temperature. Used to quantify residual solvent content and identify the presence of solvates.
Optical/Scanning Electron Microscopy (SEM)	Crystal Morphology and Size	Visual inspection of the crystal habit (e.g., needles, plates, prisms) and estimation of the particle size distribution.

Troubleshooting Common Crystallization Issues

- Oiling Out: The compound separates as a liquid instead of a solid.

- Cause: Supersaturation is too high; the system is nucleating above the melting point of the solvate.
- Solution: Reduce the concentration of the starting solution, slow down the cooling or anti-solvent addition rate, or increase the agitation.
- Formation of Fine Needles: Crystals are difficult to filter and dry.
 - Cause: Rapid nucleation due to high supersaturation.
 - Solution: Decrease the cooling rate or anti-solvent addition rate. Implement seeding with more equant-shaped crystals if available.
- Inconsistent Polymorphic Form: Different crystal forms are obtained between batches.
 - Cause: Subtle variations in solvent, temperature profile, seeding, or impurity profile.
 - Solution: Strictly control all process parameters. Seeding with the desired polymorph is the most effective way to ensure consistency.

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